

Proper Disposal Procedures for ML-097

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Compound of Interest

Compound Name: ML-097

Cat. No.: B1663760

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This document provides essential safety and logistical information for the proper disposal of **ML-097**, a pan Ras-related GTPases activator. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

Chemical Identification:

- Name: **ML-097**
- Synonyms: CID-2160985, 2-[(2-bromophenyl)methoxy]-benzoic acid
- CAS Number: 743456-83-9
- Molecular Formula: $C_{14}H_{11}BrO_3$
- Molecular Weight: 307.1 g/mol

Based on available Safety Data Sheets (SDS), **ML-097** is not classified as a hazardous substance or mixture. However, it is imperative to handle all laboratory chemicals with appropriate safety measures.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ML-097** based on available information.

Property	Value
Purity	≥95%
Storage Temperature	-20°C
Solubility in DMSO	5 mg/mL
Hazard Classification	Not a hazardous substance or mixture
Transport Information	Considered non-hazardous for transport

Disposal Protocol

Researchers must adhere to local, state, and federal regulations for chemical waste disposal. The following is a step-by-step guide for the proper disposal of **ML-097**, reflecting its non-hazardous classification.

Step 1: Personal Protective Equipment (PPE)

Before handling **ML-097**, ensure you are wearing the appropriate PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Step 2: Waste Characterization

Confirm that the waste to be disposed of is solely **ML-097** and is not mixed with any hazardous substances. If **ML-097** has been mixed with other chemicals, the entire mixture must be treated as hazardous waste and disposed of accordingly.^[1]

Step 3: Small Quantities (Solid)

For small quantities of solid **ML-097**:

- Ensure the material is in a securely sealed, properly labeled container.

- The container label should be defaced or clearly marked as "WASTE" to avoid confusion.[\[2\]](#)
- This container can typically be disposed of in the regular laboratory trash.[\[3\]](#)[\[4\]](#)[\[5\]](#) However, always confirm this with your institution's Environmental Health and Safety (EHS) office.

Step 4: Solutions of **ML-097**

For solutions of **ML-097** (e.g., dissolved in DMSO):

- Small volumes of dilute, non-hazardous aqueous solutions may be permissible for drain disposal with copious amounts of water.[\[5\]](#)[\[6\]](#)
- Crucially, verify with your local EHS guidelines before disposing of any chemical down the drain. Regulations can vary significantly.
- If drain disposal is not permitted, or if the solvent is not water, collect the waste in a designated, properly labeled waste container for chemical waste pickup by your institution's EHS.

Step 5: Decontamination of Empty Containers

- Rinse empty containers that held **ML-097** three times with a suitable solvent (e.g., ethanol or acetone).
- Allow the container to air dry completely in a well-ventilated area or fume hood.
- Once clean and dry, deface the original label and dispose of the container in the regular trash or designated glass waste, as per your laboratory's procedures.[\[2\]](#)

Step 6: Spill Cleanup

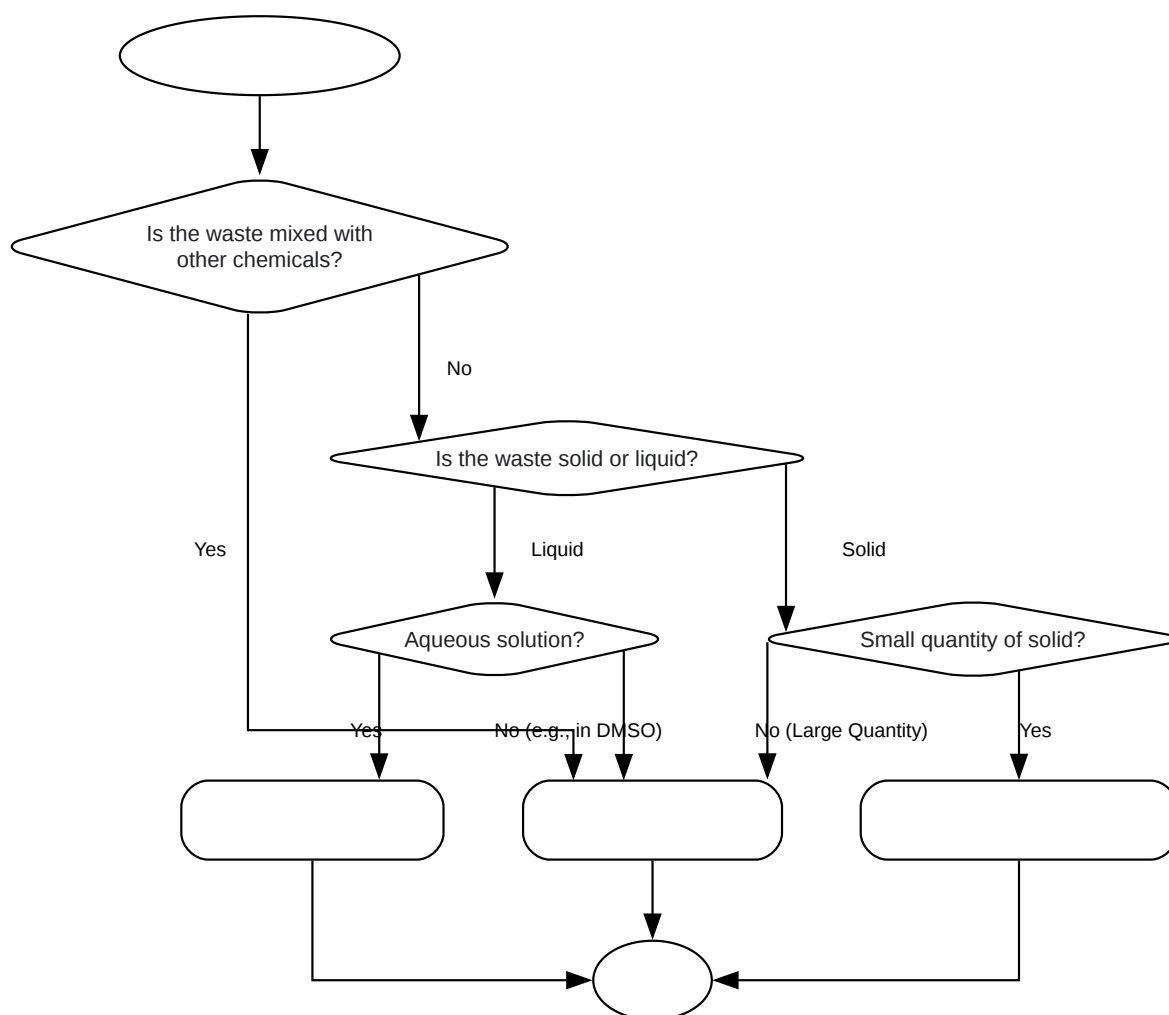
In the event of a spill:

- Absorb the spilled material with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container.

- Dispose of the contaminated absorbent material as chemical waste through your institution's EHS.

Logical Workflow for Disposal Decision

The following diagram illustrates the decision-making process for the proper disposal of laboratory chemicals like **ML-097**.



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- To cite this document: BenchChem. [Proper Disposal Procedures for ML-097]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663760#ml-097-proper-disposal-procedures]

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